

Application Notes: Dyeing Polyester Nanofibers with Disperse Blue 366

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Compound of Interest		
Compound Name:	Disperse blue 366	
Cat. No.:	B12361970	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the coloration of electrospun polyester nanofibers using **Disperse Blue 366**. This document is intended to guide researchers in material science and related fields in achieving consistent and high-quality dyeing of polyester nanofibrous materials for various applications, including tissue engineering scaffolds, filtration media, and advanced textiles.

Overview of Disperse Blue 366 and Polyester Nanofibers

Disperse Blue 366 is a monoazo disperse dye suitable for dyeing hydrophobic fibers like polyester. Its small molecular size and non-ionic nature allow it to penetrate the amorphous regions of the polyester polymer chains under high-temperature conditions.

Polyester nanofibers, typically produced via electrospinning, possess a high surface area-to-volume ratio compared to conventional polyester fibers. This characteristic significantly influences the dyeing process, leading to a faster dyeing rate but potentially lower color strength (K/S value) for the same dye concentration, as the dye is distributed over a much larger surface area. Therefore, modifications to standard polyester dyeing protocols are necessary to achieve optimal results with nanofibers.

Data Presentation



Table 1: Properties of C.I. Disperse Blue 366

Property	Value
C.I. Name	Disperse Blue 366
Molecular Formula	C19H18N6O2
Molecular Weight	362.39 g/mol
Chemical Class	Single Azo
Color	Red-light blue
Solubility	Insoluble in water, soluble in some organic solvents

Table 2: Fastness Properties of Disperse Blue 366 on

Conventional Polyester Fabric (ISO Standards)

Fastness Test	Fading	Staining
Ironing	5	3
Light	5	-
Perspiration	5	5
Washing	5	5

Note: The fastness properties on polyester nanofibers may vary. Due to the high surface area, rubbing fastness might be slightly lower, while light fastness is generally expected to be good.

Table 3: Comparison of Dyeing Characteristics: Conventional Polyester Fibers vs. Nanofibers



Parameter	Conventional Polyester Fibers	Polyester Nanofibers	Rationale
Rate of Dye Absorption	Slower	Faster	The significantly larger surface area of nanofibers allows for a more rapid initial uptake of the disperse dye from the dyebath.
Total Dye Uptake	Lower	Higher	The increased surface area of nanofibers provides more sites for the dye to be absorbed.
Dye Concentration for Same Shade	Lower	Higher	To achieve the same depth of shade, a higher concentration of dye is required for nanofibers to compensate for the distribution of dye over a larger surface area.
Color Strength (K/S Value) at Same Dye %	Higher	Lower	For the same percentage of dye applied, conventional polyester often shows a higher K/S value due to the concentration of the dye on a smaller surface area.

Experimental Protocols



Two primary methods for dyeing polyester nanofibers with **Disperse Blue 366** are presented: High-Temperature Exhaustion Dyeing and Supercritical CO₂ Dyeing. The choice of method will depend on the available equipment and experimental goals.

Protocol 1: High-Temperature Exhaustion Dyeing of Polyester Nanofibers

This is the most common method for dyeing polyester and can be adapted for nanofibers.

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- Polyester nanofiber mat
- Disperse Blue 366
- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid
- Sodium hydrosulfite
- Sodium hydroxide
- High-temperature dyeing apparatus (e.g., laboratory-scale dyeing machine)
- Beakers and magnetic stirrer
- pH meter

Procedure:

- Preparation of the Dye Dispersion:
 - Accurately weigh the required amount of **Disperse Blue 366** (e.g., 1-3% on weight of fiber, owf).
 - Create a smooth paste with a small amount of dispersing agent and cold water.



- Gradually add hot water (40-50°C) to the paste while stirring to form a fine dispersion.
- Dye Bath Preparation:
 - Prepare a dye bath with a liquor-to-goods ratio of 20:1 to 40:1 to ensure the nanofiber mat is fully immersed and can move freely.
 - Add the dispersing agent (0.5 1.0 g/L) to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[1]
 - Add the prepared dye dispersion to the dye bath.
- Dyeing Procedure:
 - Introduce the polyester nanofiber mat into the dye bath at approximately 60°C.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.
 [2]
 - Cool the dye bath to 70-80°C at a rate of 2°C per minute.
- Reduction Clearing (After-treatment):
 - Prepare a fresh bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed nanofiber mat in this solution at 70-80°C for 15-20 minutes to remove unfixed surface dye. This step is crucial for improving wash fastness.
 - Rinse the nanofiber mat thoroughly with hot and then cold water.
 - Dry the dyed nanofiber mat at ambient temperature.

Protocol 2: Supercritical Carbon Dioxide (scCO₂) Dyeing of Polyester Nanofibers

This is an environmentally friendly, water-free dyeing method.



Materials and Equipment:

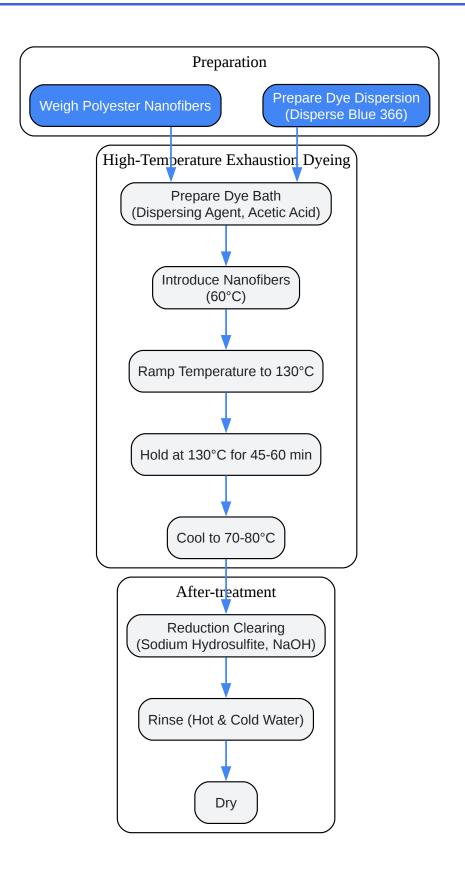
- Polyester nanofiber mat
- **Disperse Blue 366** (as a fine powder)
- Supercritical CO₂ dyeing apparatus
- CO₂ cylinder (high purity)

Procedure:

- Sample and Dye Loading:
 - Place the polyester nanofiber mat and the accurately weighed Disperse Blue 366 powder into the dyeing vessel.
- · Dyeing Cycle:
 - Seal the vessel and purge with CO₂ gas to remove air.
 - Pressurize the vessel with liquid CO₂ to the desired pressure (e.g., 20-30 MPa).
 - Heat the vessel to the dyeing temperature (e.g., 100-120°C).
 - Maintain these conditions for the desired dyeing time (e.g., 60-120 minutes).
- Depressurization and Sample Removal:
 - Cool the vessel and slowly release the CO₂ pressure. The CO₂ can be recycled.
 - Remove the dyed nanofiber mat. No further rinsing or drying is required.

Mandatory Visualization

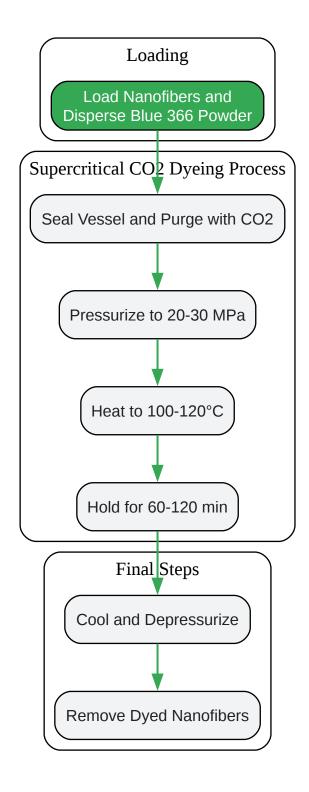




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Caption: High-Temperature Exhaustion Dyeing Workflow for Polyester Nanofibers.





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Caption: Supercritical CO2 Dyeing Workflow for Polyester Nanofibers.



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References

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